

what is the role of vistusertib in mTOR signaling pathway

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Compound Focus: Vistusertib

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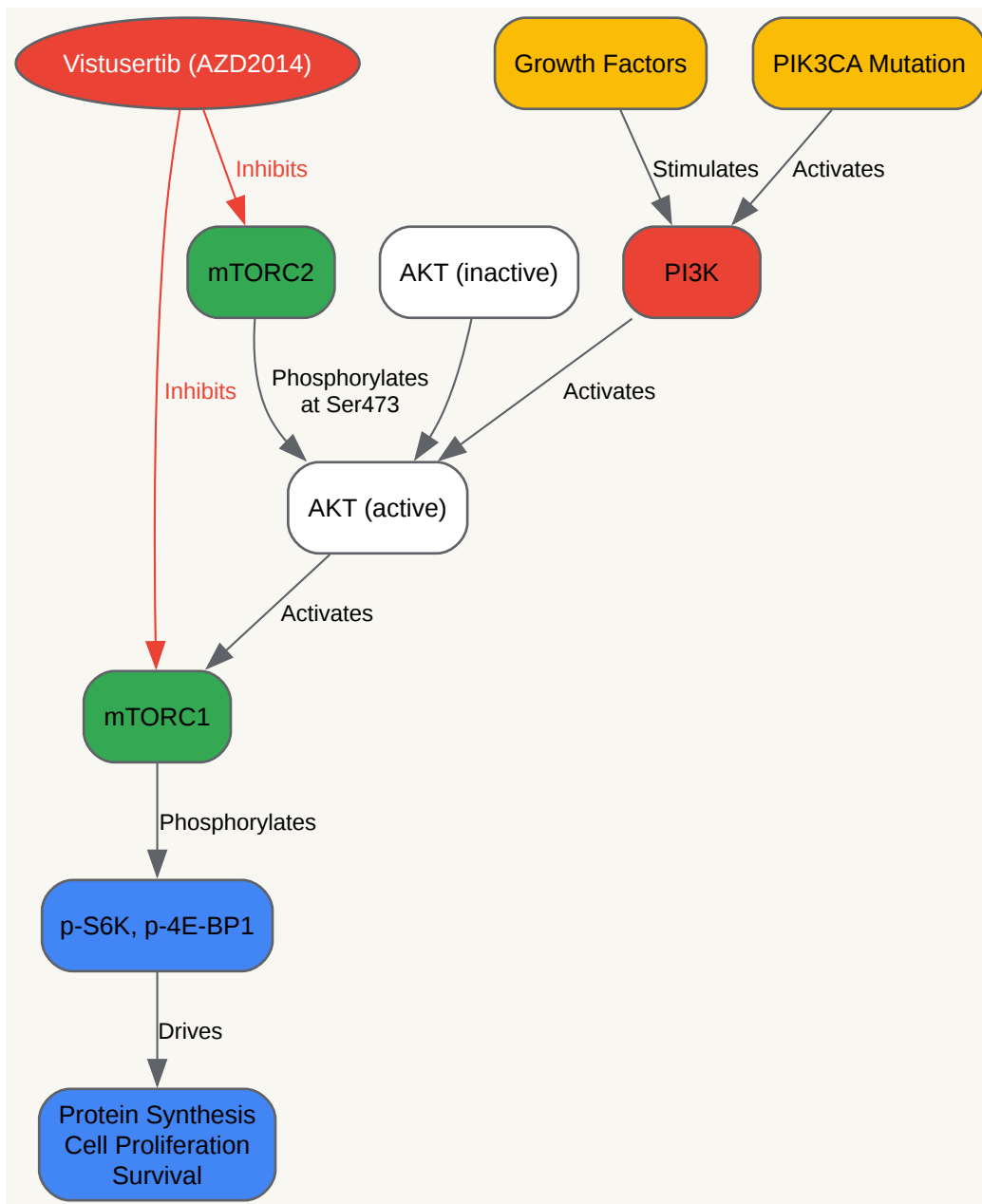
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Mechanism of Action and Pathway Inhibition

Vistusertib functions as an ATP-competitive inhibitor, binding directly to the kinase domain of the mTOR protein. This action differs from first-generation inhibitors like rapamycin, which only partially block mTORC1 [1]. By targeting the catalytic site, **Vistusertib** effectively inhibits the activity of both **mTORC1** and **mTORC2** [2] [3].

The diagram below illustrates how **Vistusertib** inhibits the mTOR signaling pathway:



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The key downstream consequences of this dual inhibition are:

- **Inhibition of mTORC1** leads to **decreased phosphorylation of its key substrates**, S6K and 4E-BP1. This results in the suppression of global cap-dependent translation and protein synthesis, which is crucial for cell growth and proliferation [4] [3].
- **Inhibition of mTORC2** impairs its ability to phosphorylate AKT at Ser473. This **disrupts a critical positive feedback loop**, further dampening pro-survival signals and contributing to the anti-tumor efficacy of **Vistusertib** [3].

Quantitative Profiling and Cellular Effects

Vistusertib demonstrates potent and selective inhibition against mTOR, as shown by the following quantitative data.

Assay Type	Target / Pathway	IC ₅₀ / Effect	Experimental Context
Cell-free assay	mTOR	2.8 nM [3]	Recombinant FLAG-tagged mTOR
Cellular assay	mTORC2 (p-AKT Ser473)	80 nM [3]	Human MDA-MB-468 cells
Cellular assay	mTORC1 (p-S6 Ser235/236)	200 nM [3]	Human MDA-MB-468 cells
Cellular assay	PI3K isoforms ($\alpha/\beta/\gamma/\delta$)	Highly selective (no/weak binding at 1 μ M) [3]	Binding assay against multiple kinases

The cellular and physiological effects of this targeted inhibition are extensive:

- **Proliferation Suppression & Cell Cycle Arrest:** **Vistusertib** exhibits broad anti-proliferative activity across various tumor cell lines [3].
- **Apoptosis Induction:** The drug induces cell death, particularly in estrogen receptor-positive (ER+) breast cancer models, including those with acquired resistance to hormone therapy [3].
- **Anti-fibrotic and Anti-inflammatory Effects:** In vivo, **Vistusertib** significantly ameliorated severe inflammation and lung architectural distortion in a bleomycin-induced pulmonary fibrosis model. It reduced the expression of key markers like α -SMA, collagen, and TGF- β [5].

Key Experimental Models and Protocols

The following table summarizes the main experimental methodologies used to investigate **Vistusertib**.

Application / Model	Key Readouts / Endpoints	Signaling Markers Analyzed
In vitro inflammation model [5]	Reduction in IL-6, TNF- α , CCL2, CCL7 expression	mTOR pathway phosphorylation
In vitro fibrosis model [5]	Reduction in TGF- β -induced fibroblast differentiation	α -SMA, collagen
In vivo bleomycin-induced pulmonary inflammation/fibrosis [5]	Lung architecture, inflammatory cells, oxidative stress indicators, lung function	Inflammatory markers, TGF- β , α -SMA, collagen
In vivo xenograft tumor models [3]	Tumor growth inhibition	p4EBP1, pS6, pAKT (mTORC1/2 substrate modulation)
Clinical trial (Phase 2) in endometrial cancer [2]	Progression-free rate, overall response rate, adverse events	-

Clinical Translation and Trial Insights

While **Vistusertib** remains an **investigational drug** and has not yet received regulatory approval for any indication [6] [7], clinical trials have provided proof-of-concept for its therapeutic potential.

- In a Phase 1/2 trial (VICTORIA) for patients with recurrent or metastatic hormone receptor-positive endometrial cancer, the combination of **Vistusertib** with the aromatase inhibitor **anastrozole** showed **a clinically meaningful improvement** compared to anastrozole alone. The progression-free rate at 8 weeks was 67.3% in the combination arm versus 39.1% in the monotherapy arm [2].
- The most common adverse events associated with **Vistusertib** included **fatigue, lymphopenia, hyperglycemia, and diarrhea**, which were generally manageable [2].

Summary for Researchers

Vistusertib represents a second-generation mTOR inhibitor whose primary role is the potent and selective dual inhibition of mTORC1 and mTORC2. Its well-characterized mechanism and supportive preclinical data

across oncology and fibrosis models highlight its potential as a versatile therapeutic agent.

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